

Safety and Handling of 2-Hydroxymethylbenzoic Acid: A Technical Guide

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Compound of Interest

Compound Name: 2-Hydroxymethyl benzoic acid

Cat. No.: B1293570

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety and handling procedures for 2-Hydroxymethylbenzoic acid (CAS No. 612-20-4). The information is compiled from various safety data sheets (SDS) and toxicological databases to ensure a comprehensive understanding of the potential hazards and the necessary precautions for its use in a laboratory or manufacturing setting.

Hazard Identification and Classification

2-Hydroxymethylbenzoic acid is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). It is crucial to understand these classifications to handle the compound appropriately.

GHS Classification:

- Acute Toxicity, Oral (Category 4): H302 - Harmful if swallowed.[\[1\]](#)
- Skin Corrosion/Irritation (Category 2): H315 - Causes skin irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Serious Eye Damage/Eye Irritation (Category 2A): H319 - Causes serious eye irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Specific Target Organ Toxicity, Single Exposure (Category 3), Respiratory Tract Irritation: H335 - May cause respiratory irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Signal Word: Warning[1][2][4][5][6]

Hazard Pictogram:

- Exclamation Mark (GHS07)[2]

Hazard Statements:

- H302: Harmful if swallowed.[1]
- H315: Causes skin irritation.[1][2][3][4][5]
- H319: Causes serious eye irritation.[1][2][3][4][5]
- H335: May cause respiratory irritation.[1][2][3][4][5]

Precautionary Statements: A comprehensive list of precautionary statements is provided in the table below.

Physical and Chemical Properties

Understanding the physical and chemical properties of 2-Hydroxymethylbenzoic acid is essential for safe storage and handling.

| Property | Value | Reference |
|--------------------------|--|-----------|
| Molecular Formula | C ₈ H ₈ O ₃ | [1] |
| Molecular Weight | 152.15 g/mol | [1] |
| Appearance | Off-white solid | [6] |
| Melting Point | 127 - 128 °C | [4] |
| Solubility | 4.28 mg/mL at 20 °C | [4] |
| Flash Point | No data available | [5] |
| Autoignition Temperature | No data available | |

Toxicological Information

While specific quantitative toxicity data for 2-Hydroxymethylbenzoic acid is limited, the GHS classification provides a strong indication of its potential health effects. The classification of "Acute Toxicity, Oral (Category 4)" suggests an oral LD50 value in rats between 300 and 2000 mg/kg.

For context, toxicological data for closely related compounds are presented below. It is important to note that this data is for analogous substances and should be used for estimation purposes only.

| Substance | Test | Route | Species | Value | Reference |
|--|------|--------|---------|-----------------|-----------|
| Benzoic acid | LD50 | Oral | Rat | 1700-3040 mg/kg | [7] |
| Benzoic acid | LD50 | Dermal | Rabbit | >10000 mg/kg | |
| Benzoic acid, 2-hydroxy-, phenylmethyl ester | LD50 | Oral | Rat | 2227 mg/kg bw | [8] |

Summary of Health Effects:

- Inhalation: May cause respiratory tract irritation.[5][8]
- Skin Contact: Causes skin irritation.[1][5][8]
- Eye Contact: Causes serious eye irritation.[1][5][8]
- Ingestion: Harmful if swallowed.[1][8]

Experimental Protocols

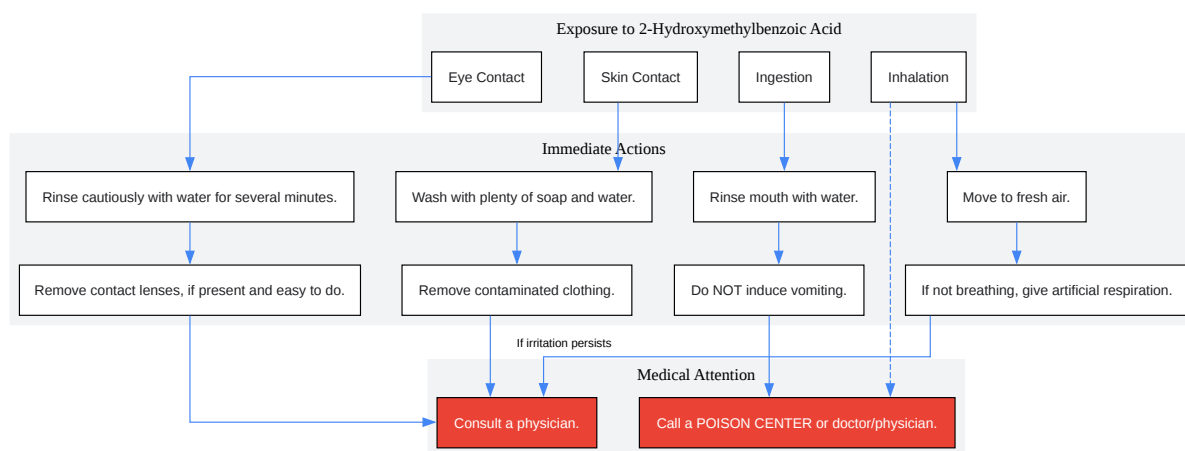
Detailed experimental protocols for the toxicological assessment of 2-Hydroxymethylbenzoic acid are not readily available in the public domain. However, standardized OECD guidelines

are typically followed for determining GHS classifications. For instance:

- **Acute Oral Toxicity:** OECD Guideline 423 (Acute Oral toxicity - Acute Toxic Class Method) is a common protocol. This method involves administering the substance to a group of fasted animals (usually rats) in a stepwise procedure. The number of animals that die within a specified period is observed to determine the LD50 value.
- **Skin Irritation:** OECD Guideline 404 (Acute Dermal Irritation/Corrosion) is used. The substance is applied to the shaved skin of an animal (typically a rabbit) and the site is observed for signs of erythema and edema over a period of days.
- **Eye Irritation:** OECD Guideline 405 (Acute Eye Irritation/Corrosion) is the standard method. The substance is instilled into the eye of an animal (usually a rabbit) and the eye is examined for corneal opacity, iritis, and conjunctivitis.

First Aid Measures

In the event of exposure to 2-Hydroxymethylbenzoic acid, the following first aid measures should be taken immediately.



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Caption: First aid procedures for exposure to 2-Hydroxymethylbenzoic acid.

- General Advice: In all cases, consult a physician and show them the safety data sheet.[5][8]
- Inhalation: Move the person to fresh air. If breathing is difficult or stops, provide artificial respiration. Seek medical attention.[1][5][8]
- Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing and wash it before reuse. If skin irritation occurs, get medical advice. [1][5][8]

- Eye Contact: Rinse cautiously with water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, seek medical attention.[\[1\]](#)[\[5\]](#)[\[8\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a poison control center or doctor for treatment advice.[\[1\]](#)[\[8\]](#)

Handling and Storage

Proper handling and storage procedures are critical to minimize the risk of exposure.

Handling:

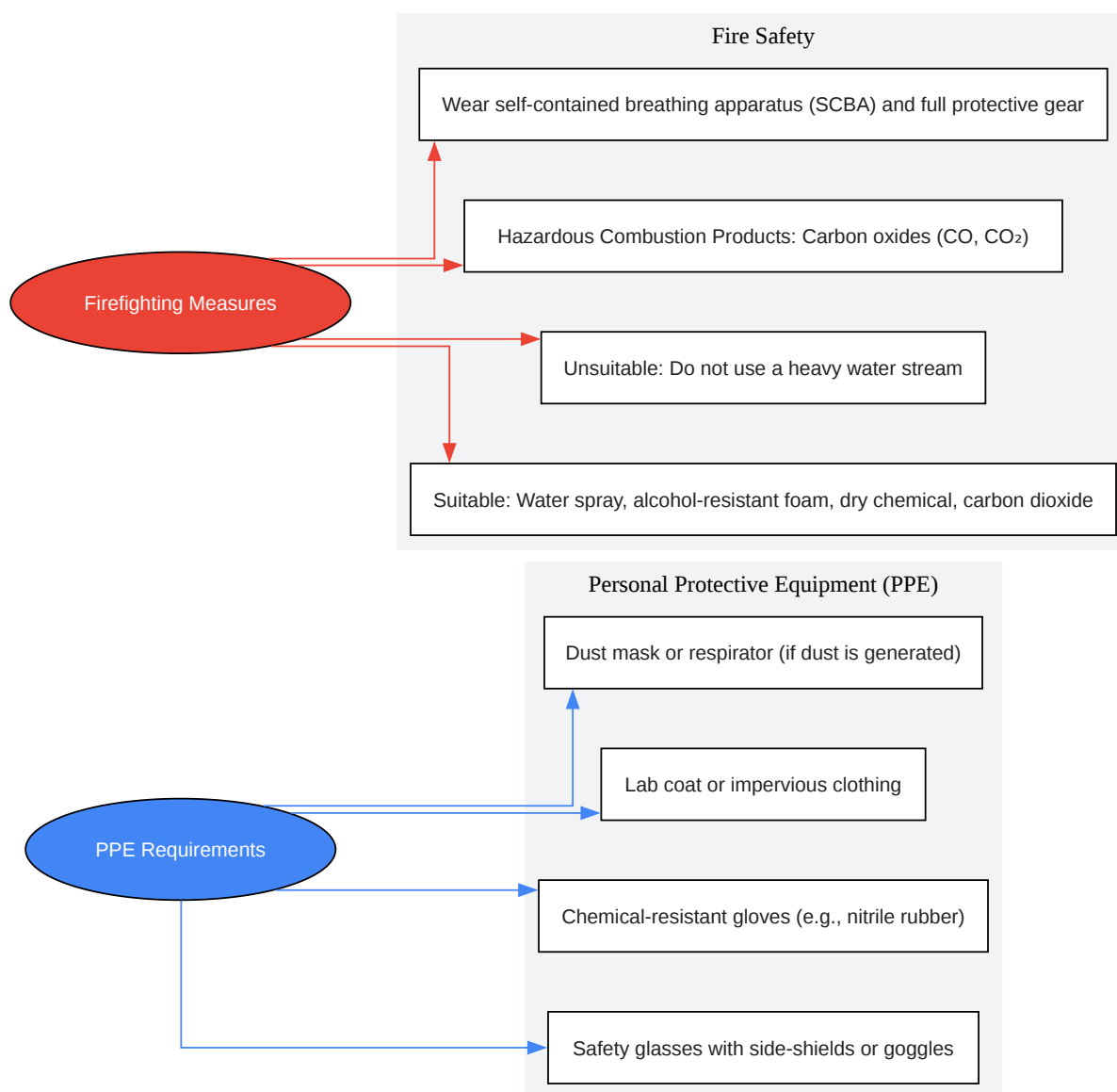
- Avoid contact with skin and eyes.[\[1\]](#)[\[8\]](#)
- Avoid formation of dust and aerosols.[\[1\]](#)[\[8\]](#)
- Use only in a well-ventilated area, preferably in a chemical fume hood.[\[1\]](#)[\[5\]](#)
- Wear appropriate personal protective equipment (PPE).[\[1\]](#)[\[5\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)[\[5\]](#)
- Do not eat, drink, or smoke in the work area.[\[1\]](#)

Storage:

- Keep the container tightly closed.[\[1\]](#)[\[5\]](#)
- Store in a dry, cool, and well-ventilated place.[\[1\]](#)[\[5\]](#)[\[6\]](#)
- Store locked up.[\[1\]](#)[\[5\]](#)
- Keep away from heat and sources of ignition.[\[1\]](#)
- Store away from incompatible materials such as strong oxidizing agents.

Personal Protective Equipment (PPE) and Fire Safety

The use of appropriate PPE and knowledge of fire safety procedures are mandatory when working with 2-Hydroxymethylbenzoic acid.



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Caption: PPE recommendations and fire safety measures for 2-Hydroxymethylbenzoic acid.

Personal Protective Equipment:

- Eye/Face Protection: Wear chemical safety goggles or a face shield.[1]
- Skin Protection: Wear protective gloves (e.g., nitrile rubber) and a lab coat.[1][8]
- Respiratory Protection: If dust is generated and ventilation is inadequate, use a NIOSH-approved respirator.[1]

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[1][8]
- Specific Hazards: Thermal decomposition can produce carbon monoxide and carbon dioxide.[5]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[1][5]

Accidental Release Measures

In case of a spill or accidental release, follow these procedures:

- Personal Precautions: Evacuate the area. Ensure adequate ventilation. Avoid breathing dust. Wear appropriate PPE.[1][8]
- Environmental Precautions: Prevent the material from entering drains or waterways.[1][8]
- Methods for Cleaning Up: Carefully sweep up the solid material, avoiding dust generation, and place it in a suitable, labeled container for disposal.[7][8]

Disposal Considerations

Dispose of 2-Hydroxymethylbenzoic acid and its containers in accordance with local, regional, and national regulations. Do not dispose of it in the sewer system.[1][5]

This technical guide is intended to provide comprehensive safety and handling information for 2-Hydroxymethylbenzoic acid. It is imperative that all users of this chemical are thoroughly trained in its proper handling and are aware of the potential hazards. Always refer to the most current Safety Data Sheet (SDS) provided by the supplier before use.

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